

Manganese Tripeptide-1 chemical structure and properties

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Compound of Interest

Compound Name: Manganese Tripeptide-1

Cat. No.: B15624151

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An In-depth Technical Guide to Manganese Tripeptide-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Manganese Tripeptide-1 is a synthetic bioactive peptide of significant interest in the fields of dermatology and cosmetic science. It is a coordination complex formed between the essential trace element manganese and the tripeptide Glycyl-L-Histidyl-L-Lysine (GHK). This complex is recognized for its potential in addressing skin hyperpigmentation and the signs of photoaging. Functioning as a carrier peptide, **Manganese Tripeptide-1** is designed to deliver manganese to the skin, leveraging the biological roles of both the peptide and the metal ion. Its mechanism of action is primarily associated with its antioxidant properties, where it is thought to mimic the activity of manganese-superoxide dismutase (MnSOD), a key enzyme in the cellular defense against oxidative stress. This technical guide provides a comprehensive overview of the chemical structure, physicochemical and biological properties, and relevant experimental methodologies for the study of **Manganese Tripeptide-1**.

Chemical Structure and Properties

Chemical Structure

Manganese Tripeptide-1 is a complex of the tripeptide Glycyl-L-Histidyl-L-Lysine with a manganese ion. The precise coordination of the manganese ion with the peptide involves specific donor atoms from the amino acid residues.

2D Structure:

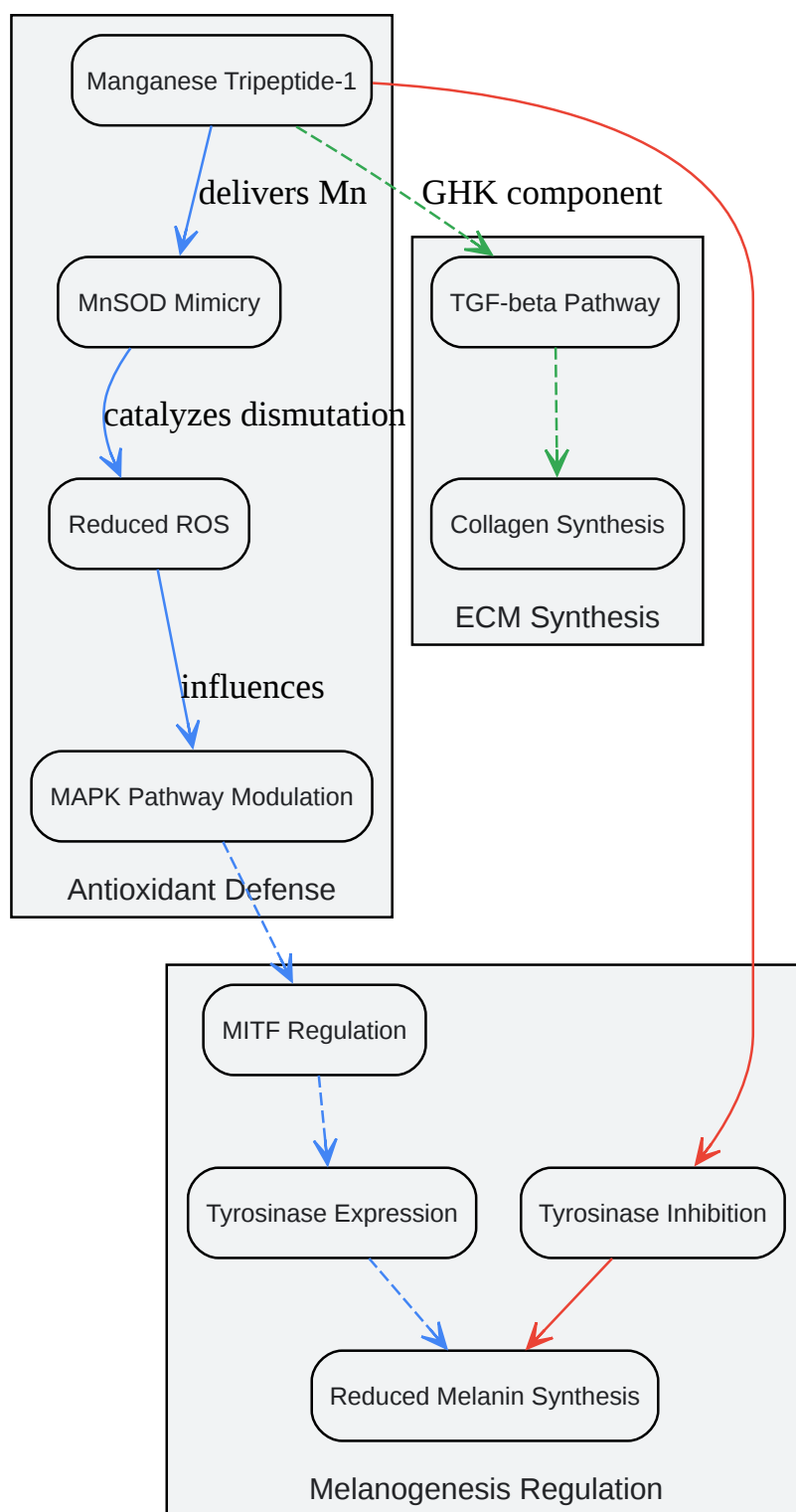


Figure 2. Potential Signaling Pathways

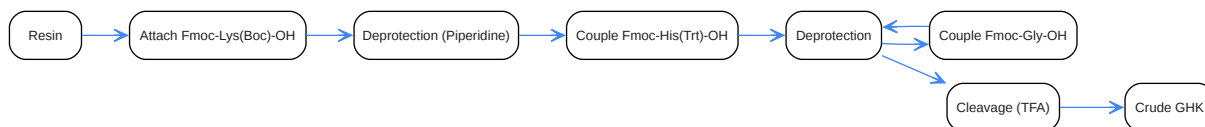


Figure 3. SPPS Workflow for GHK

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